

4-Methyl-1,4-diazepan-5-one Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 4-Methyl-1,4-diazepan-5-one hydrochloride

Cat. No.: B1320064

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Introduction

4-Methyl-1,4-diazepan-5-one hydrochloride is a chemical compound featuring a seven-membered diazepan ring structure.^[1] This core is notable in medicinal chemistry due to its presence in a class of psychoactive drugs known as benzodiazepines, which includes well-known agents like diazepam.^[1] These compounds are recognized for their anxiolytic, sedative, and muscle relaxant properties.^[1] The hydrochloride salt form of 4-Methyl-1,4-diazepan-5-one suggests it is a crystalline solid with enhanced solubility in water, a desirable characteristic for pharmaceutical formulations.^[1] This technical guide provides a summary of its known basic properties, drawing upon available data and knowledge of structurally related compounds.

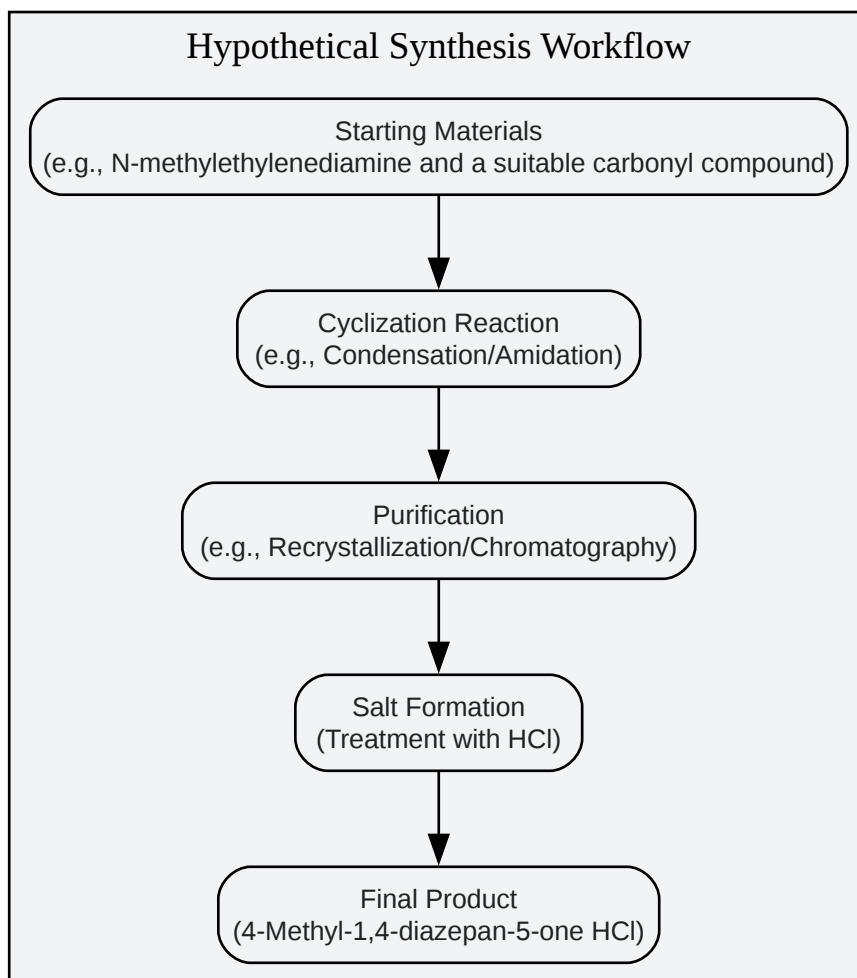
Core Physicochemical Properties

The fundamental physicochemical properties of **4-Methyl-1,4-diazepan-5-one hydrochloride** are summarized below. It is important to note that while some data is readily available from chemical suppliers, other specific experimental values such as melting point, boiling point, and pKa are not extensively reported in publicly accessible literature.

Property	Data
CAS Number	329794-41-4
Molecular Formula	C ₆ H ₁₃ CIN ₂ O
Molecular Weight	164.63 g/mol
Appearance	Crystalline Solid [1]
Solubility	Water Soluble [1]
Purity	Typically >97% (as per commercial suppliers) [1]
Melting Point	Data not available
Boiling Point	Data not available
pKa	Data not available

Hypothetical Experimental Workflows

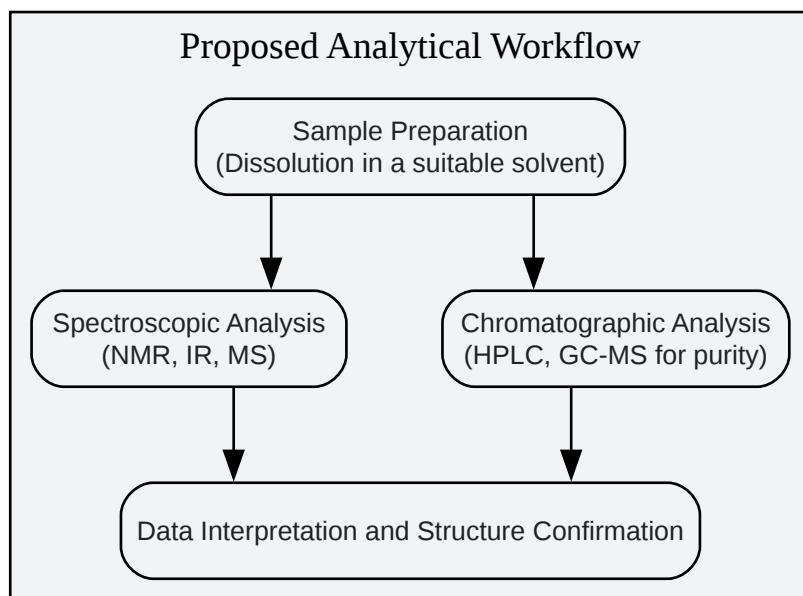
Detailed experimental protocols for the synthesis and analysis of **4-Methyl-1,4-diazepan-5-one hydrochloride** are not widely published. However, based on general organic synthesis principles for related diazepine structures, a logical workflow can be proposed.



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A generalized synthetic approach.

For the analysis of **4-Methyl-1,4-diazepan-5-one hydrochloride**, a standard analytical workflow would be employed to confirm its identity and purity.



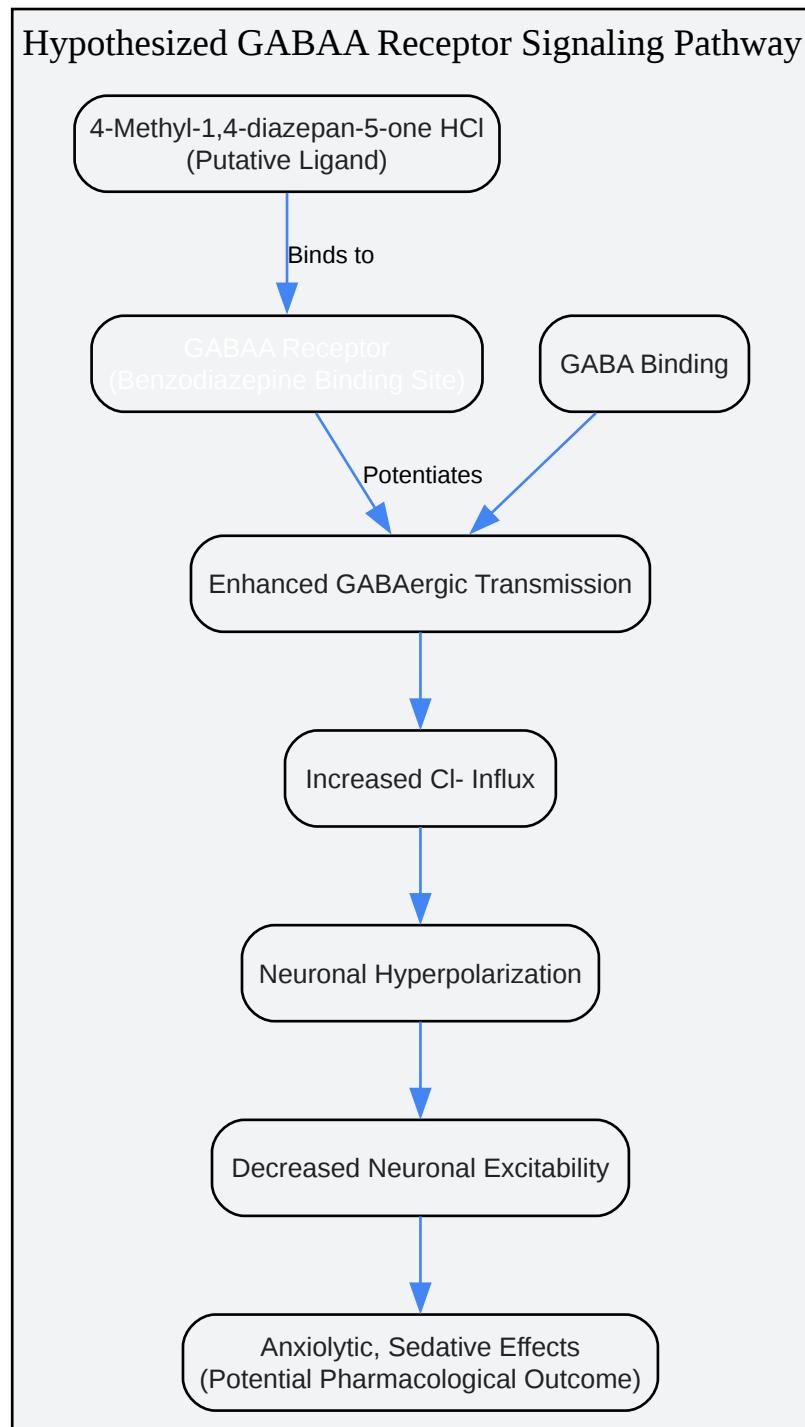
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A standard workflow for chemical analysis.

Putative Biological Activity and Signaling Pathway

The diazepan moiety is a key structural feature of benzodiazepines, which are known to exert their effects by modulating the activity of the GABA-A receptor, the primary inhibitory neurotransmitter receptor in the central nervous system. It is therefore plausible that **4-Methyl-1,4-diazepan-5-one hydrochloride** may exhibit similar pharmacological properties.

Benzodiazepines act as positive allosteric modulators of the GABA-A receptor. They bind to a site on the receptor that is distinct from the GABA binding site. This binding event enhances the effect of GABA, leading to an increased influx of chloride ions and hyperpolarization of the neuron, which ultimately results in a decrease in neuronal excitability.



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Postulated mechanism of action via GABAA receptor modulation.

It must be emphasized that this proposed mechanism of action is based on the structural analogy to known benzodiazepines and has not been experimentally verified for **4-Methyl-1,4-**

diazepan-5-one hydrochloride. Further research, including binding assays and electrophysiological studies, would be necessary to confirm this hypothesis and to fully elucidate the pharmacological profile of this compound.

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References

- 1. CAS 329794-41-4: 4-Methyl-1,4-diazepan-5-one hydrochloride [cymitquimica.com]
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